

Technical Guide: 3',5'-Di-p-toluate Thymidine-13C,15N2

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Compound of Interest

Compound Name: 3',5'-Di-p-toluate Thymidine-13C,15N2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the isotopically labeled compound **3',5'-Di-p-toluate Thymidine-13C,15N2**, with a focus on its molecular weight determination. This information is critical for researchers utilizing this compound in metabolic studies, pharmacokinetic analyses, and as an internal standard in mass spectrometry-based applications.

Core Data: Molecular Weight Determination

The molecular weight of **3',5'-Di-p-toluate Thymidine-13C,15N2** is derived from the molecular weights of its constituent components: isotopically labeled thymidine and p-toluic acid. The labeling of thymidine with one Carbon-13 and two Nitrogen-15 isotopes provides a distinct mass signature for tracing and quantification.

Molecular Weight Summary

Component	Chemical Formula	Molecular Weight (g/mol)	Citation
Thymidine	C ₁₀ H ₁₄ N ₂ O ₅	242.23	[1][2][3][4]
p-Toluic Acid	C ₈ H ₈ O ₂	136.15	[5][6][7][8][9]
Thymidine- ¹³ C, ¹⁵ N ₂	¹³ CC ₉ H ₁₄ ¹⁵ N ₂ O ₅	245.21	[10]
3',5'-Di-p-toluate Thymidine- ¹³ C, ¹⁵ N ₂	C ₂₆ H ₂₆ ¹⁵ N ₂ O ₇ ¹³ C	481.48	

Synthesis and Structure

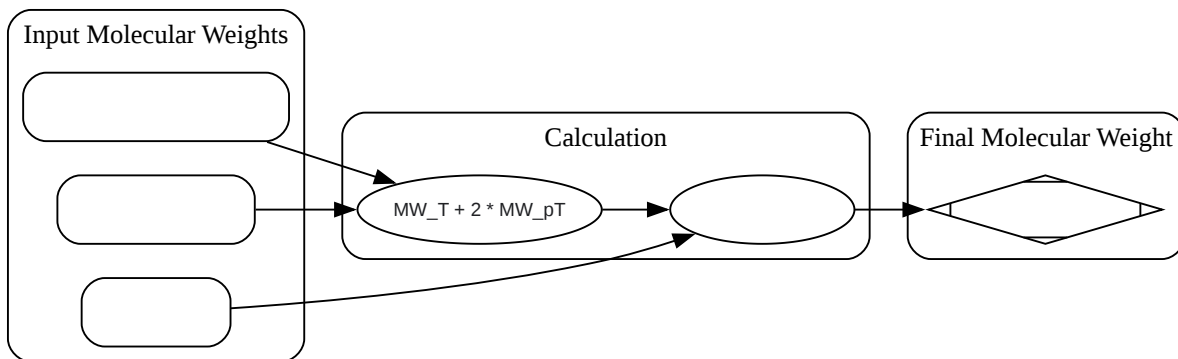
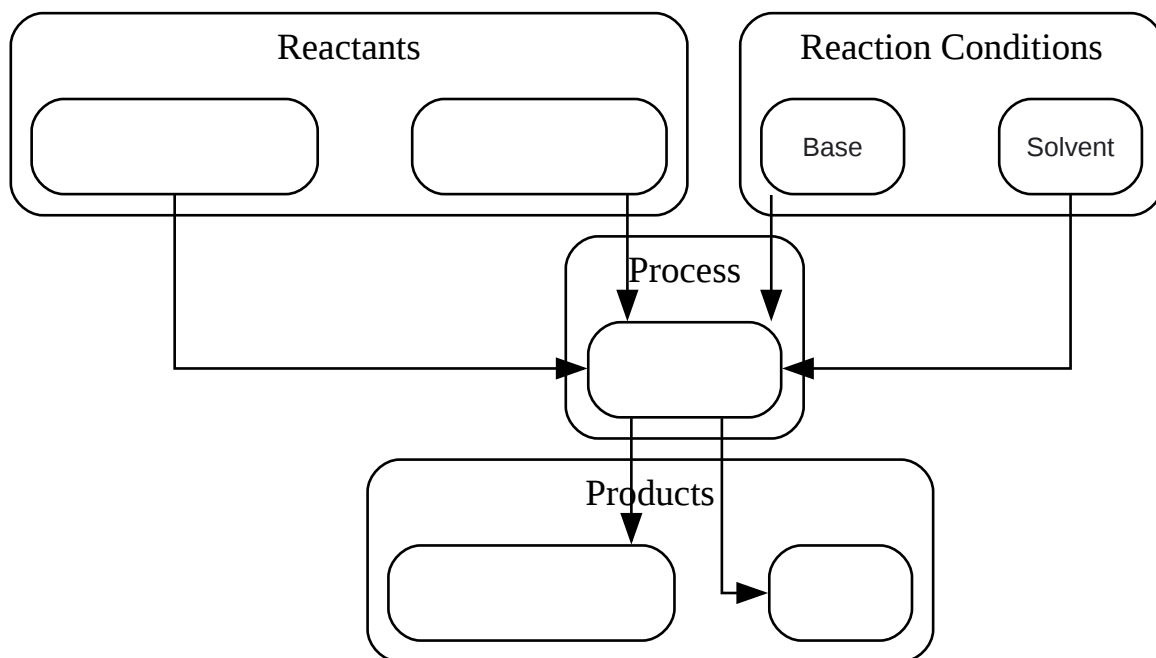
3',5'-Di-p-toluate Thymidine is synthesized through the esterification of the 3' and 5' hydroxyl groups of thymidine with two molecules of p-toluic acid. This process involves the formation of two ester bonds and the elimination of two water molecules. The isotopically labeled version of this compound, **3',5'-Di-p-toluate Thymidine-13C,15N2**, utilizes thymidine that has been enriched with one Carbon-13 and two Nitrogen-15 atoms in its pyrimidine ring.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3',5'-Di-p-toluate Thymidine-13C,15N2** is not readily available in public literature, a general approach can be outlined based on standard organic synthesis methodologies for esterification.

General Synthesis Workflow

A potential synthetic route would involve the reaction of isotopically labeled Thymidine-¹³C,¹⁵N₂ with an activated form of p-toluic acid, such as p-toluoyl chloride, in the presence of a suitable base and solvent.



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